

Replicating Published Findings on Saviprazole's Dose-Dependent Effects: A Comparative Guide

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Compound of Interest

Compound Name: Saviprazole

Cat. No.: B1681486

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This guide provides a comparative analysis of the published preclinical findings on the dose-dependent effects of **Saviprazole** (HOE 731), a proton pump inhibitor (PPI), in relation to the well-established PPI, Omeprazole. The data presented is primarily based on the seminal study by Bohnenkamp et al. (1991), which investigated the gastric acid inhibitory profile of **Saviprazole**. Due to the limited availability of published literature on **Saviprazole**, this guide focuses on the findings from this key study and places them in the broader context of PPI pharmacology.

Data Presentation

The following tables summarize the quantitative data extracted from the published abstract of Bohnenkamp et al. (1991).

Table 1: Comparative Efficacy of **Saviprazole** and Omeprazole in Preclinical Models

Parameter	Saviprazole (HOE 731)	Omeprazole	Species	Finding
Inhibition of Gastric Acid Secretion	Dose-dependent	Dose-dependent	Dogs and Rats	ID50 values were not significantly different, indicating comparable potency in inhibiting gastric acid secretion.
Duration of Action (High Dose)	Short-acting	Long-acting	Dogs (at 1 mg/kg i.v.)	Acid output returned to 90% of baseline within 30 minutes after initial complete inhibition.
Duration of Action (High Dose)	Sustained	Sustained	Dogs (at 1 mg/kg i.v.)	Acid output remained completely depressed over the 4.5-hour observation period.

Table 2: Pharmacokinetic Profile of **Saviprazole** in Dogs

Parameter	Value	Route of Administration
Dose	1 mg/kg	Intravenous (i.v.) or Intraduodenal
Bioavailability	~60%	Intraduodenal
Elimination Half-life	~30 minutes	i.v. and Intraduodenal

Experimental Protocols

While the full, detailed experimental protocols from the Bohnenkamp et al. (1991) study are not publicly available, the abstract provides the following key details:

Animal Models:

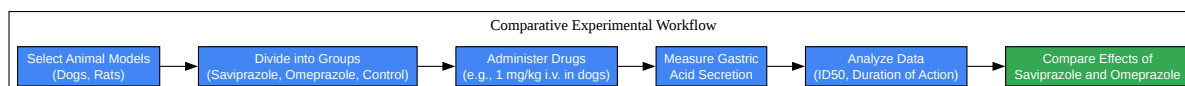
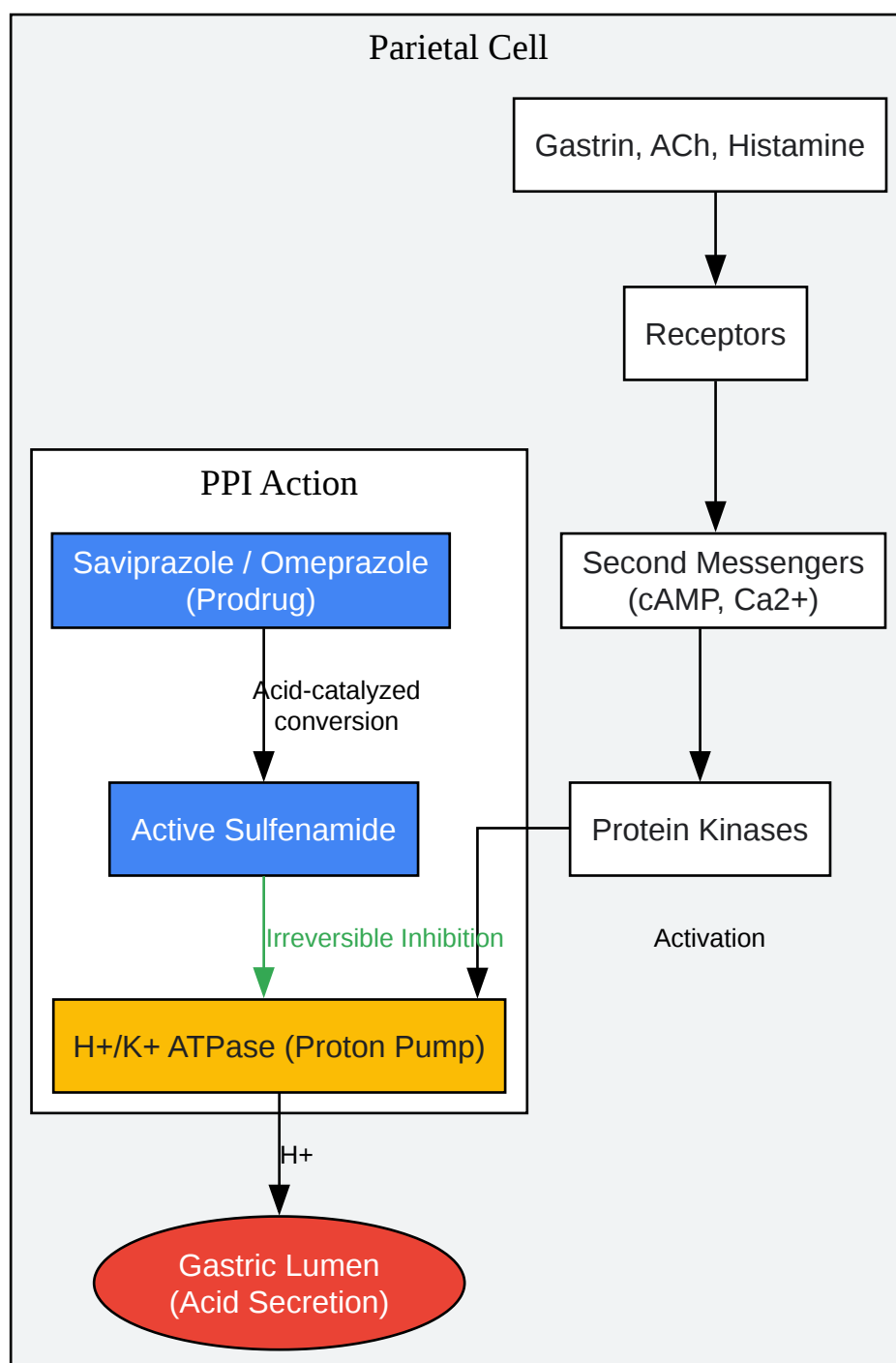
- Species: Dogs and Rats.
- Canine Model: Used for assessing the inhibition of gastric acid secretion and duration of action. A dose of 1 mg/kg of **Saviprazole** was administered intravenously.
- Rodent Model: Pylorus-ligated rats were used to obtain similar results on the duration of action at high doses. The study also mentions inhibition of basal acid secretion and stimulated acid secretion (by histamine, desglugastrin, carbachol, and isobutylmethylxanthine-forskolin) in rats.

Pharmacokinetic Studies:

- Species: Dogs.
- Dose and Administration: A dose of 1 mg/kg of **Saviprazole** was administered intravenously or intraduodenally to measure serum concentrations.

Mandatory Visualization

Below are diagrams illustrating the signaling pathway of proton pump inhibitors and a conceptual workflow for the comparative study described.



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